

2-Chloro-N-(2,6-dibromophenyl)acetamide

literature review

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Compound of Interest

Compound Name: 2-Chloro-N-(2,6-dibromophenyl)acetamide

CAS No.: 857624-07-8

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An In-depth Technical Guide to **2-Chloro-N-(2,6-dibromophenyl)acetamide**: Synthesis, Properties, and Potential Applications

Introduction

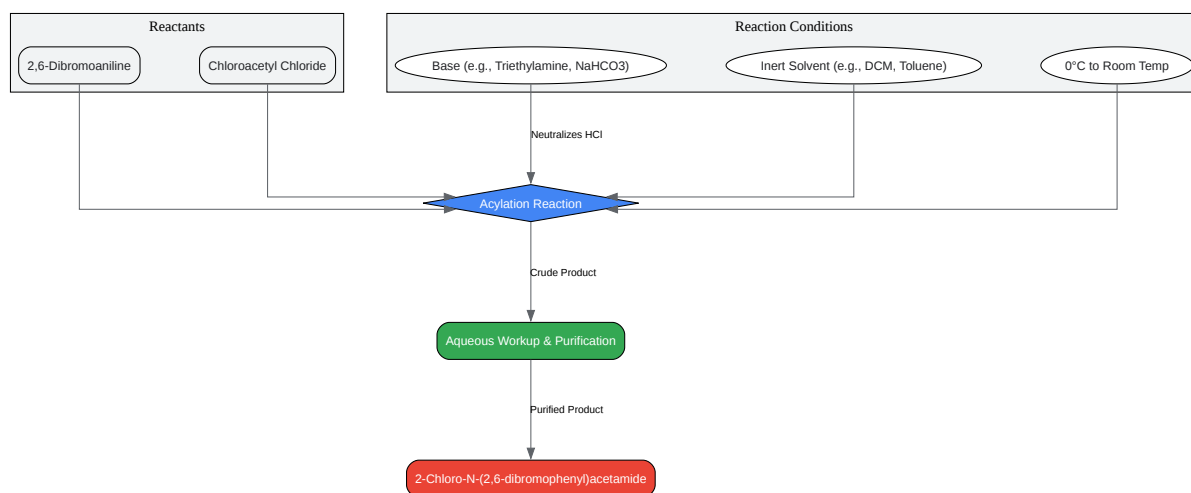
2-Chloro-N-(2,6-dibromophenyl)acetamide is a halogenated aromatic amide. As a member of the N-substituted-2-chloroacetamide class, it holds significant interest for researchers in medicinal chemistry and drug development. This class of compounds is recognized for a spectrum of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[1][2] The core structure, featuring a reactive α -chloroacetamide group attached to a substituted phenyl ring, provides a versatile scaffold for chemical modification to enhance potency, selectivity, and pharmacokinetic profiles.[2] The presence of the chloroacetamide moiety is often critical for the observed biological effects.[1] This guide provides a comprehensive overview of the synthesis, chemical characteristics, and potential applications of **2-Chloro-N-(2,6-dibromophenyl)acetamide**, drawing insights from structurally related analogs to build a predictive framework for its utility.

Chemical Properties and Synthesis

While specific experimental data for **2-Chloro-N-(2,6-dibromophenyl)acetamide** is not extensively detailed in public literature, its properties can be inferred from analogous compounds. It is expected to be a solid at room temperature with low solubility in water but higher solubility in organic solvents, a characteristic attributed to the hydrophobic nature of the dibromophenyl group.[3] The key structural features are the amide functional group and the electrophilic carbon attached to the chlorine atom, which makes it susceptible to nucleophilic substitution reactions.[3]

Synthesis Pathway

The synthesis of N-aryl-2-chloroacetamides is typically achieved through the acylation of an appropriate aniline with chloroacetyl chloride. For the title compound, this involves the reaction of 2,6-dibromoaniline with chloroacetyl chloride, often in the presence of a non-nucleophilic base to neutralize the hydrochloric acid byproduct.



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Caption: General synthesis workflow for **2-Chloro-N-(2,6-dibromophenyl)acetamide**.

Experimental Protocol: Synthesis

The following protocol is a representative method adapted from the synthesis of similar N-aryl-2-chloroacetamides.^{[1][4][5]}

- Preparation: In a round-bottom flask, dissolve 2,6-dibromoaniline (1.0 eq.) and a suitable base such as triethylamine (1.2 eq.) or sodium bicarbonate in an anhydrous inert solvent like dichloromethane (DCM) or toluene.
- Reaction: Cool the mixture in an ice bath to 0°C with continuous stirring.
- Addition: Add chloroacetyl chloride (1.1 eq.) dropwise to the stirred solution, ensuring the temperature remains low.
- Completion: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (typically 2-20 hours) until completion, which can be monitored by thin-layer chromatography (TLC).[\[1\]](#)[\[4\]](#)
- Workup: Pour the reaction mixture into ice-cold water to precipitate the crude product.[\[1\]](#)
- Purification: Filter the solid precipitate, wash thoroughly with water to remove any remaining salts, and then dry. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure **2-Chloro-N-(2,6-dibromophenyl)acetamide**.[\[4\]](#)

Potential Biological Activities and Mechanism of Action

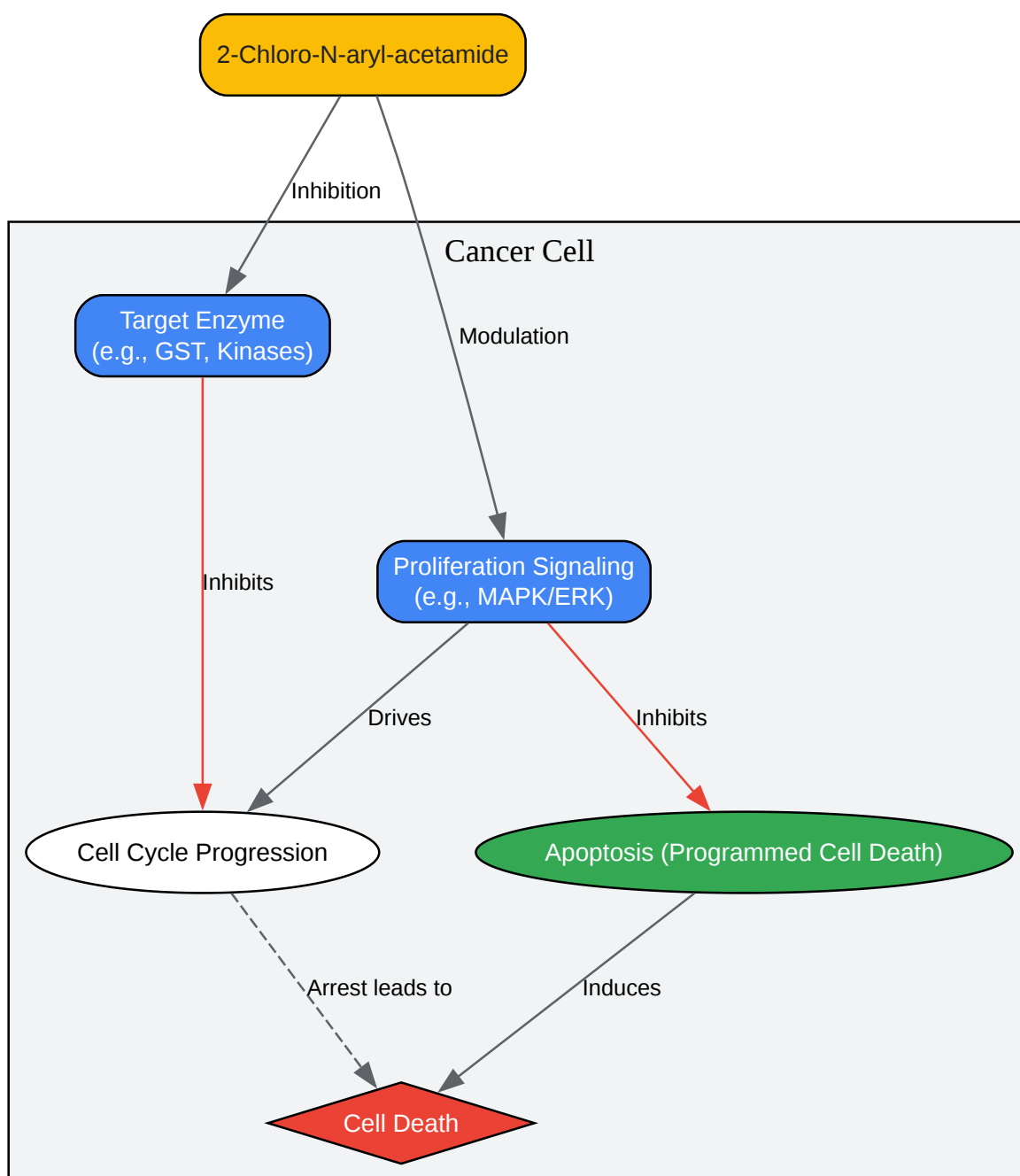
The N-substituted-2-chloroacetamide scaffold is a "privileged" structure in medicinal chemistry, known for a wide range of biological activities. The α -chloro group is a key pharmacophore, enhancing the bioactivity of the molecule.[\[1\]](#)[\[4\]](#)

Antimicrobial Activity

Studies on analogous compounds, such as 2-chloro-N-(4-fluoro-3-nitrophenyl)acetamide, have demonstrated bactericidal activity against pathogens like *Klebsiella pneumoniae*.[\[4\]](#)[\[6\]](#) The presence of the chlorine atom was found to be essential for this biological activity.[\[4\]](#) Molecular docking studies suggest that these molecules may act by inhibiting penicillin-binding proteins, which are crucial for bacterial cell wall synthesis, ultimately leading to cell lysis.[\[4\]](#) The combination of 2-chloro-N-(4-fluoro-3-nitrophenyl)acetamide with conventional antibiotics like ciprofloxacin has shown synergistic effects, highlighting its potential to combat drug resistance.[\[6\]](#)

Anticancer Activity

N-Aryl-2-chloroacetamide derivatives have shown potent antiproliferative activity against various human cancer cell lines.^[2] The mechanism of action is often attributed to the ability of the reactive chloromethyl group to form covalent bonds with biological targets.^[2] One hypothesized mechanism involves the inhibition of key cellular enzymes, such as glutathione S-transferase (GST), which plays a role in detoxification and drug resistance in cancer cells.^[1] By interfering with critical cell signaling pathways, these compounds can induce cell cycle arrest and apoptosis.^[2]



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Caption: Hypothesized anticancer mechanism of N-aryl-2-chloroacetamides.

Applications in Research and Drug Development

The primary application of compounds like **2-Chloro-N-(2,6-dibromophenyl)acetamide** is as a key starting material (KSM) or intermediate in the synthesis of more complex molecules, particularly active pharmaceutical ingredients (APIs).^{[7][8]} For instance, the structurally similar 2-Chloro-N-(2,6-dimethylphenyl)acetamide is a crucial intermediate in the industrial synthesis of the local anesthetic Lidocaine and the antianginal drug Ranolazine.^{[7][8]} This established role for the chloroacetamide scaffold underscores the potential of the dibrominated analog as a building block for novel pharmaceutical agents where the bromine atoms could be used to modulate lipophilicity, metabolic stability, or to serve as handles for further chemical elaboration.

Toxicology and Safety Profile

While no specific toxicological data exists for **2-Chloro-N-(2,6-dibromophenyl)acetamide**, information on related compounds provides a basis for handling and safety precautions. The parent compound, 2-chloroacetamide, has low acute dermal toxicity but is classified as toxic if swallowed.^[9] Materials in this class are generally considered hazardous, causing skin and serious eye irritation, and may cause respiratory irritation.^{[10][11][12]}

Hazard Classification	Description	GHS Pictogram	Signal Word
Skin Corrosion/Irritation	Category 2: Causes skin irritation. ^[12]	GHS07	Warning
Serious Eye Damage/Irritation	Category 2: Causes serious eye irritation. ^[12]	GHS07	Warning
Specific Target Organ Toxicity	Category 3: May cause respiratory irritation. ^{[10][12]}	GHS07	Warning

Standard laboratory safety practices should be employed when handling this compound. This includes the use of personal protective equipment (PPE) such as gloves, safety goggles, and a lab coat.^[13] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust or vapors.^{[10][12]}

Experimental Protocol: In Vitro Antimicrobial Assay (MIC Determination)

The following is a generalized protocol for determining the Minimum Inhibitory Concentration (MIC) of a test compound against a bacterial strain, based on methods used for similar acetamides.[4]

- **Preparation:** Prepare a stock solution of **2-Chloro-N-(2,6-dibromophenyl)acetamide** in a suitable solvent like dimethyl sulfoxide (DMSO).
- **Bacterial Culture:** Grow the target bacterial strain (e.g., *K. pneumoniae*) in an appropriate broth medium overnight to reach the logarithmic growth phase.
- **Serial Dilution:** In a 96-well microtiter plate, perform a two-fold serial dilution of the compound stock solution in the broth medium to achieve a range of final concentrations.
- **Inoculation:** Adjust the bacterial culture to a standardized concentration (e.g., 0.5 McFarland standard) and inoculate each well of the plate (except for negative controls) with the bacterial suspension.
- **Incubation:** Incubate the plate at 37°C for 18-24 hours.
- **Analysis:** The MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

Conclusion and Future Directions

2-Chloro-N-(2,6-dibromophenyl)acetamide is a halogenated acetamide with significant, albeit largely unexplored, potential in synthetic and medicinal chemistry. Based on the well-documented activities of its structural analogs, it is a promising candidate for investigation as an antimicrobial or anticancer agent. Its primary value likely lies in its role as a versatile chemical intermediate for the synthesis of novel APIs.

Future research should focus on:

- **Definitive Synthesis and Characterization:** Establishing and publishing a robust, high-yield synthesis protocol and fully characterizing the compound using modern analytical techniques

(NMR, MS, X-ray crystallography).

- Biological Screening: Systematically evaluating its cytotoxic activity against a panel of cancer cell lines and its antimicrobial activity against a broad range of pathogenic bacteria and fungi.
- Mechanism of Action Studies: If biological activity is confirmed, subsequent studies should aim to elucidate its specific molecular targets and mechanisms of action.
- Analogue Synthesis: Using the **2-Chloro-N-(2,6-dibromophenyl)acetamide** core to synthesize a library of derivatives to explore structure-activity relationships (SAR).

By pursuing these avenues of research, the scientific community can fully unlock the potential of this and other related halogenated acetamides in the ongoing quest for new and more effective therapeutic agents.

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